

An In-depth Technical Guide to 4-Chlorotoluene

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Compound of Interest

Compound Name: 4-Chlorotoluene

Cat. No.: B122035

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This technical guide provides a comprehensive overview of **4-Chlorotoluene**, a pivotal chemical intermediate in various industrial applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and analysis.

Core Chemical and Physical Properties

4-Chlorotoluene, also known as p-Chlorotoluene, is an aromatic organic compound. It presents as a colorless liquid with a characteristic aromatic odor.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₇ Cl	[3][4][5][6][7]
Molecular Weight	126.58 g/mol	[3][4][5][6][7]
CAS Number	106-43-4	[1][4][5]
Appearance	Colorless liquid	[3][5]
Density	1.07 g/mL at 25 °C	[7][8]
Boiling Point	162 °C	[5][7][8]
Melting Point	6-8 °C	[5][7][8]
Solubility	Insoluble in water; miscible with most organic solvents such as ethanol, ether, and benzene.[2]	[2]
Vapor Density	4.38 (vs air)	[2][7][8]
Vapor Pressure	10 mmHg (45 °C)	[2][7][8]
Flash Point	51 °C (closed cup)	[8]
Refractive Index	n ₂₀ /D 1.52	[5][7][8]

Synthesis of 4-Chlorotoluene

The industrial production of **4-Chlorotoluene** is primarily achieved through two established synthetic routes: the direct chlorination of toluene and the Sandmeyer reaction.

Experimental Protocol 1: Direct Chlorination of Toluene

This method involves the electrophilic aromatic substitution of toluene with chlorine gas, typically in the presence of a Lewis acid catalyst such as ferric chloride.[1] The reaction yields a mixture of ortho- and para-chlorotoluene, which are then separated by distillation.

Methodology:

- Drying: Toluene is first dried to remove any moisture that could interfere with the catalyst.

- **Reaction Setup:** The dried toluene and a catalyst (e.g., ferric chloride) are charged into a suitable reactor.
- **Chlorination:** Chlorine gas is introduced into the reactor at a controlled temperature. The reaction is exothermic, and the temperature is typically maintained between 25-72 °C.
- **Purging:** Upon completion, the reaction mixture is purged with an inert gas like nitrogen to remove dissolved hydrogen chloride and unreacted chlorine.
- **Purification:** The crude product is then subjected to fractional distillation to separate the p-chlorotoluene from the o-chlorotoluene isomer and any unreacted toluene.

Experimental Protocol 2: Sandmeyer Reaction

The Sandmeyer reaction provides an alternative route to **4-Chlorotoluene**, starting from p-toluidine. This method is particularly useful for producing isomerically pure products. The reaction proceeds via the diazotization of p-toluidine, followed by a copper(I) chloride-catalyzed displacement of the diazonium group.

Methodology:

- **Diazotization of p-Toluidine:**
 - p-Toluidine is dissolved in a mixture of concentrated hydrochloric acid and water.
 - The solution is cooled to 0-5 °C in an ice bath.
 - A chilled aqueous solution of sodium nitrite is added slowly while maintaining the low temperature to form the 4-methylbenzenediazonium chloride salt.
- **Preparation of Copper(I) Chloride Solution:**
 - A solution of copper(II) sulfate and sodium chloride in hot water is prepared.
 - An alkaline solution of a reducing agent (e.g., sodium sulfite) is added to precipitate copper(I) chloride.
 - The precipitate is washed and then dissolved in concentrated hydrochloric acid.

- Sandmeyer Reaction:
 - The cold diazonium salt solution is slowly added to the stirred copper(I) chloride solution.
 - The reaction mixture is allowed to warm to room temperature and may be gently heated (e.g., to 60 °C) to ensure the complete decomposition of the diazonium salt, which is observed by the cessation of nitrogen gas evolution.
- Isolation and Purification:
 - The oily layer of **4-chlorotoluene** is separated.
 - The product is washed successively with sodium hydroxide solution and water.
 - It is then dried over a suitable drying agent (e.g., calcium chloride) and purified by distillation.

Analysis of 4-Chlorotoluene

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely used analytical technique for the identification and quantification of **4-Chlorotoluene**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines a general procedure for the analysis of **4-Chlorotoluene**. Specific parameters may need to be optimized based on the instrumentation and sample matrix.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent 8890 GC with a 7000D TQ MS).

Methodology:

- Sample Preparation:

- For solid samples (e.g., polymers), extraction with a suitable solvent mixture (e.g., hexane:acetone 1:1) at an elevated temperature (e.g., 50 °C) for a defined period (e.g., 1 hour) is performed.
- Liquid samples may be diluted with a suitable solvent.
- GC Conditions:
 - Column: A capillary column suitable for separating aromatic compounds, such as an Agilent J&W HP-5ms (30 m × 0.25 mm, 0.25 µm).
 - Inlet: Split injection mode with a defined split ratio.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: An initial temperature hold followed by a temperature ramp to achieve separation.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Full scan or Selected Ion Monitoring (SIM) for higher sensitivity and selectivity. The characteristic mass-to-charge ratio (m/z) peaks for **4-chlorotoluene** are 126 and 91.[8]
- Data Analysis:
 - The retention time and mass spectrum of the analyte are compared with those of a certified reference standard for identification.
 - Quantification is typically performed by creating a calibration curve using standards of known concentrations.

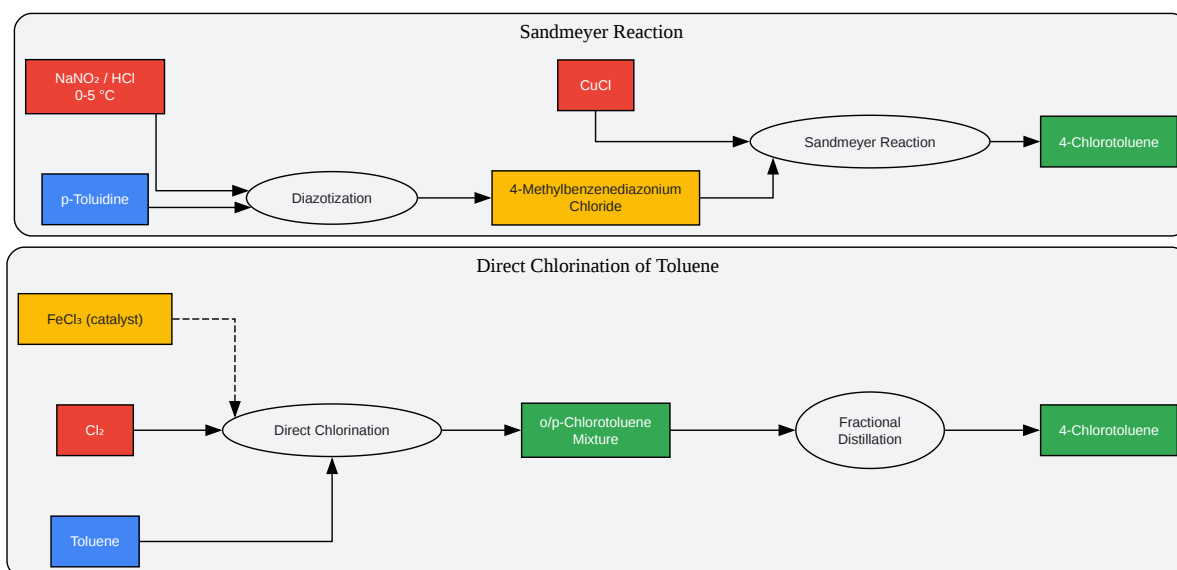
Applications

4-Chlorotoluene is a versatile intermediate with applications in several key industrial sectors:

- Agrochemicals: It serves as a precursor for the synthesis of various pesticides.[4]
- Pharmaceuticals: It is used in the manufacturing of active pharmaceutical ingredients (APIs) and drug intermediates.[4]
- Dyes and Pigments: It is a key building block for the production of a wide range of dyes and pigments.[4]
- Organic Synthesis: It is widely used as a solvent and as a precursor in various organic reactions.[7]

Visualization of Synthetic Pathways

The following diagram illustrates the two primary synthetic routes to **4-Chlorotoluene**.



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Caption: Synthetic routes to **4-Chlorotoluene**.

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